

# Technical Guide to Commercial Sourcing and Application of Dibutyl Phosphate-d18 Analytical Standard

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dibutyl Phosphate-d18*

Cat. No.: *B12052155*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial sources for the **Dibutyl Phosphate-d18** analytical standard. It includes a comparative summary of product specifications from various suppliers, detailed methodologies for its application as an internal standard in analytical techniques, and logical workflows to aid in both procurement and experimental design.

## Commercial Availability and Specifications

**Dibutyl Phosphate-d18** is a deuterated analog of Dibutyl Phosphate, widely used as an internal standard in analytical chemistry, particularly in mass spectrometry-based methods, to ensure accurate quantification of the unlabeled analyte. Several reputable chemical suppliers offer this analytical standard. The following table summarizes the key quantitative data from prominent commercial sources.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Assay	Isotopic Purity	Format	Concentration
MedchemExpress	Dibutyl phosphate-d18	156213-21-7	C <sub>8</sub> HD <sub>18</sub> O <sub>4</sub> P	228.32	Not specified	Not specified	Not specified	Not specified
LGC Standards	Dibutyl Phosphate-d18	156213-21-7	C <sub>8</sub> HD <sub>18</sub> O <sub>4</sub> P	228.32	>95% (HPLC)	99.5% [1]	Neat	Not Applicable
Sigma-Aldrich	Dibutyl phosphate-d18	156213-21-7	C <sub>8</sub> D <sub>18</sub> H <sub>4</sub> O <sub>4</sub> P	228.32	97% (CP)[2]	98 atom % D[2]	Liquid[2]	Not Applicable
CymitQuimica	Dibutyl Phosphate-d18	156213-21-7	C <sub>8</sub> HD <sub>18</sub> O <sub>4</sub> P	228.32	Not specified	Not specified	Colourless Oil	Not specified
United States Biological	Dibutyl Phosphate-d18	156213-21-7	C <sub>8</sub> HD <sub>18</sub> O <sub>4</sub> P	228.32	Highly Purified	Not specified	Not specified	Not specified
Cambridge Isotope Laboratories (via LGC Standards)	Di-n-butyl phosphate (D18, 97%)	156213-21-7	C <sub>8</sub> HD <sub>18</sub> O <sub>4</sub> P	228.32	Not specified	97%	Single Solution	100 µg/mL in Acetonitrile[2][3]

# Experimental Protocols: Application as an Internal Standard

**Dibutyl Phosphate-d18** is an ideal internal standard for chromatographic and spectroscopic analysis due to its chemical similarity to the analyte of interest, Dibutyl Phosphate, while being mass-distinguishable. The following are detailed methodologies for its use in key analytical techniques.

## Quantitative Analysis by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS)

The use of a stable isotope-labeled internal standard like **Dibutyl Phosphate-d18** is a robust method that corrects for analyte loss during sample preparation and instrumental analysis, thereby enhancing the accuracy and precision of quantification.

**Principle:** A known amount of the deuterated internal standard (**Dibutyl Phosphate-d18**) is added to the sample at the beginning of the analytical procedure. The non-deuterated analyte and the deuterated internal standard are co-extracted, co-purified, and analyzed by GC-MS or LC-MS. The ratio of the signal intensity of the analyte to that of the internal standard is used to calculate the concentration of the analyte in the sample.

**General Protocol:**

- Preparation of Standard Solutions:
  - Prepare a stock solution of the non-deuterated Dibutyl Phosphate analytical standard of known concentration.
  - Prepare a stock solution of the **Dibutyl Phosphate-d18** internal standard of known concentration.
  - Create a series of calibration standards by spiking a blank matrix with varying concentrations of the non-deuterated analyte and a fixed concentration of the deuterated internal standard.

- Sample Preparation:
  - To a known volume or weight of the sample, add a precise amount of the **Dibutyl Phosphate-d18** internal standard solution.
  - Perform the necessary extraction and clean-up procedures to isolate the analyte and internal standard from the sample matrix.
- Instrumental Analysis:
  - Analyze the calibration standards and the prepared samples by GC-MS or LC-MS.
  - For GC-MS, derivatization may be necessary to improve the volatility and thermal stability of the analytes. A common derivatizing agent is N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA).
  - For LC-MS, select a suitable column (e.g., C18) and mobile phase for chromatographic separation.
  - Set the mass spectrometer to monitor specific precursor and product ions for both the analyte and the internal standard in Selected Reaction Monitoring (SRM) or Multiple Reaction Monitoring (MRM) mode for enhanced selectivity and sensitivity.
- Data Analysis:
  - Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte for the calibration standards.
  - Determine the concentration of the analyte in the samples by interpolating the analyte-to-internal standard peak area ratio from the calibration curve.

## Quantitative Nuclear Magnetic Resonance (qNMR) Spectroscopy

qNMR is a primary ratio method of measurement that allows for the direct quantification of a substance without the need for a calibration curve, provided that a certified reference material

is used as an internal standard.

**Principle:** The signal intensity in an NMR spectrum is directly proportional to the number of nuclei contributing to that signal. By comparing the integral of a signal from the analyte with the integral of a signal from a known amount of an internal standard, the concentration of the analyte can be determined.

**General Protocol:**

- Selection of Internal Standard and Solvent:
  - **Dibutyl Phosphate-d18** can be used as an internal standard if the non-deuterated analyte is being quantified by  $^{31}\text{P}$  NMR. For  $^1\text{H}$  NMR, a different, non-interfering internal standard would be required.
  - Choose a deuterated solvent that dissolves both the analyte and the internal standard and does not have signals that overlap with the signals of interest.
- Sample Preparation:
  - Accurately weigh a known amount of the sample and the **Dibutyl Phosphate-d18** internal standard into a vial.
  - Dissolve the mixture in a precise volume of the chosen deuterated solvent.
  - Transfer the solution to an NMR tube.
- NMR Data Acquisition:
  - Acquire the NMR spectrum (e.g.,  $^{31}\text{P}$  NMR) under quantitative conditions. This includes ensuring a sufficient relaxation delay (at least 5 times the longest  $T_1$  relaxation time of the signals of interest) to allow for complete relaxation of the nuclei between pulses.
  - Optimize other acquisition parameters, such as pulse width and number of scans, to achieve a good signal-to-noise ratio.
- Data Processing and Analysis:

- Process the NMR spectrum, including Fourier transformation, phasing, and baseline correction.
- Integrate the signals corresponding to the analyte and the internal standard.
- Calculate the concentration of the analyte using the following formula:

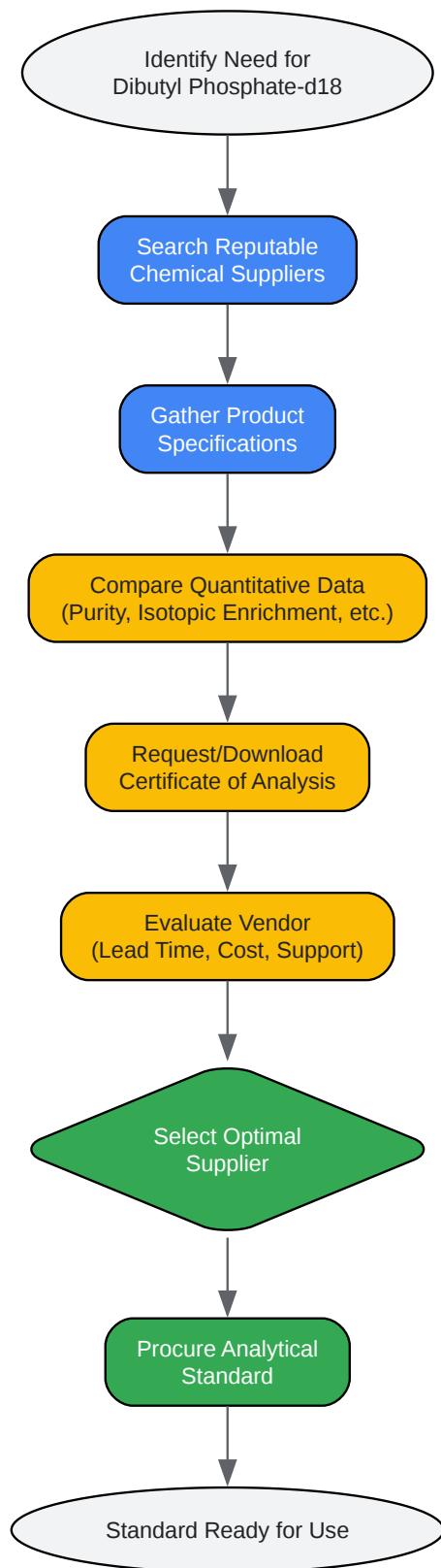
Canalyte = (Ianalyte / Nanalyte) \* (NIS / IIS) \* (MWanalyte / MWIS) \* (mIS / manalyte) \* PIS

Where:

- C = Concentration or Purity
- I = Integral value
- N = Number of nuclei per molecule for the integrated signal
- MW = Molecular weight
- m = mass
- P = Purity of the standard
- analyte = analyte of interest
- IS = Internal Standard

## Visualizations

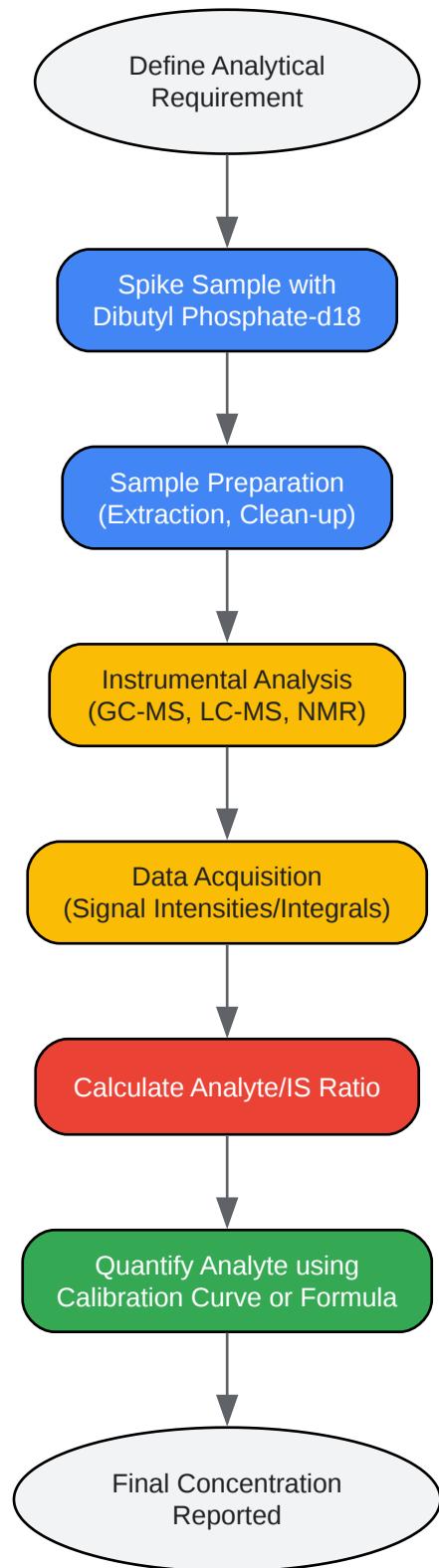
## Workflow for Selecting a Commercial Source



[Click to download full resolution via product page](#)

Caption: Workflow for selecting a commercial source for an analytical standard.

## General Analytical Workflow Using an Internal Standard



[Click to download full resolution via product page](#)

Caption: General analytical workflow using an internal standard for quantification.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [lgcstandards.com](https://www.lgcstandards.com) [lgcstandards.com]
- 2. Di-n-butyl phosphate (D18, 97%) 100 µg/mL in acetonitrile [lgcstandards.com]
- 3. Di-n-butyl phosphate (D18, 97%) 100 µg/mL in acetonitrile [lgcstandards.com]
- To cite this document: BenchChem. [Technical Guide to Commercial Sourcing and Application of Dibutyl Phosphate-d18 Analytical Standard]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12052155#commercial-sources-for-dibutyl-phosphate-d18-analytical-standard>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)